

How to mitigate off-target effects of ASX-173 in experiments

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Compound of Interest

Compound Name: ASX-173

Cat. No.: B15600832

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Technical Support Center: ASX-173

Welcome to the technical support center for **ASX-173**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **ASX-173** in experiments and to offer strategies for mitigating potential off-target effects.

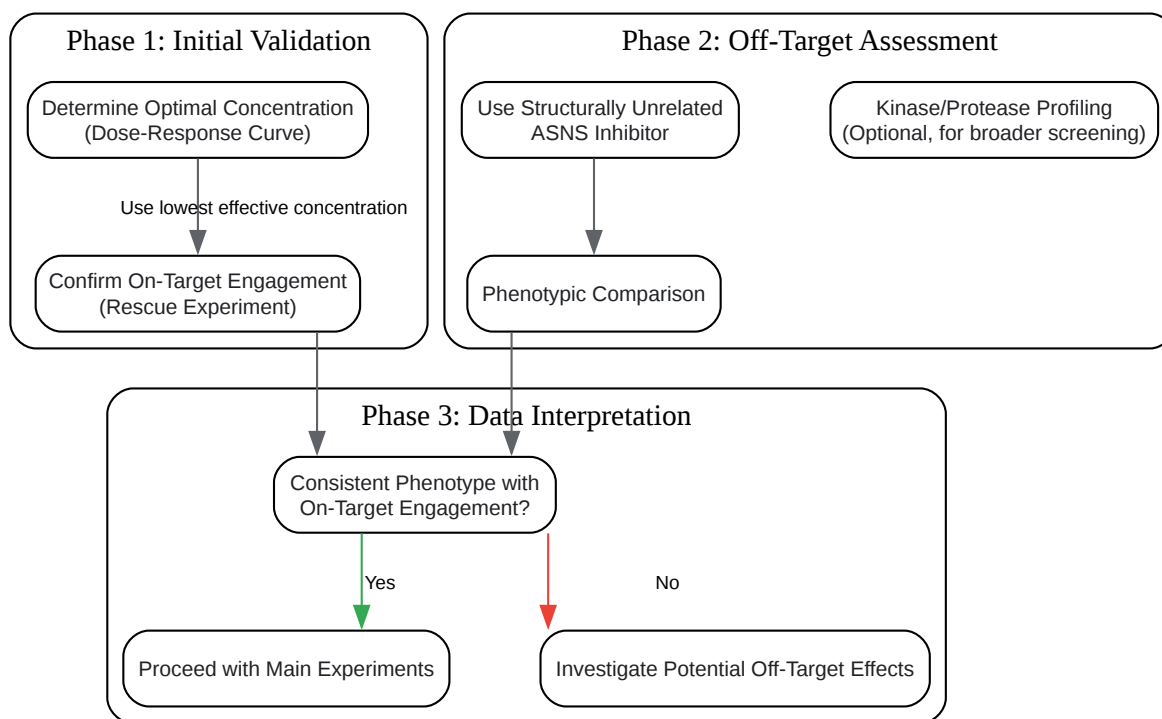
Introduction to ASX-173

ASX-173 is a potent, cell-permeable small molecule inhibitor of human asparagine synthetase (ASNS).[1][2][3][4] It functions as an uncompetitive inhibitor, binding to the ASNS/Mg²⁺/ATP complex.[1][2][3] Inhibition of ASNS by **ASX-173** leads to a reduction in cellular asparagine levels, which in turn induces the integrated stress response (ISR) and can reduce cell growth.[1][2][3] While biochemical and cellular assays have demonstrated the specificity of **ASX-173** for ASNS, it is crucial for researchers to perform rigorous controls in their own experimental systems to validate these findings and rule out potential off-target effects.[4]

Proactive Mitigation of Off-Target Effects: A Best Practices Guide

Before initiating large-scale experiments with **ASX-173**, it is recommended to perform a series of validation experiments to confirm its on-target activity and assess potential off-target effects in your specific cellular context.

Workflow for Validating Specificity of ASX-173



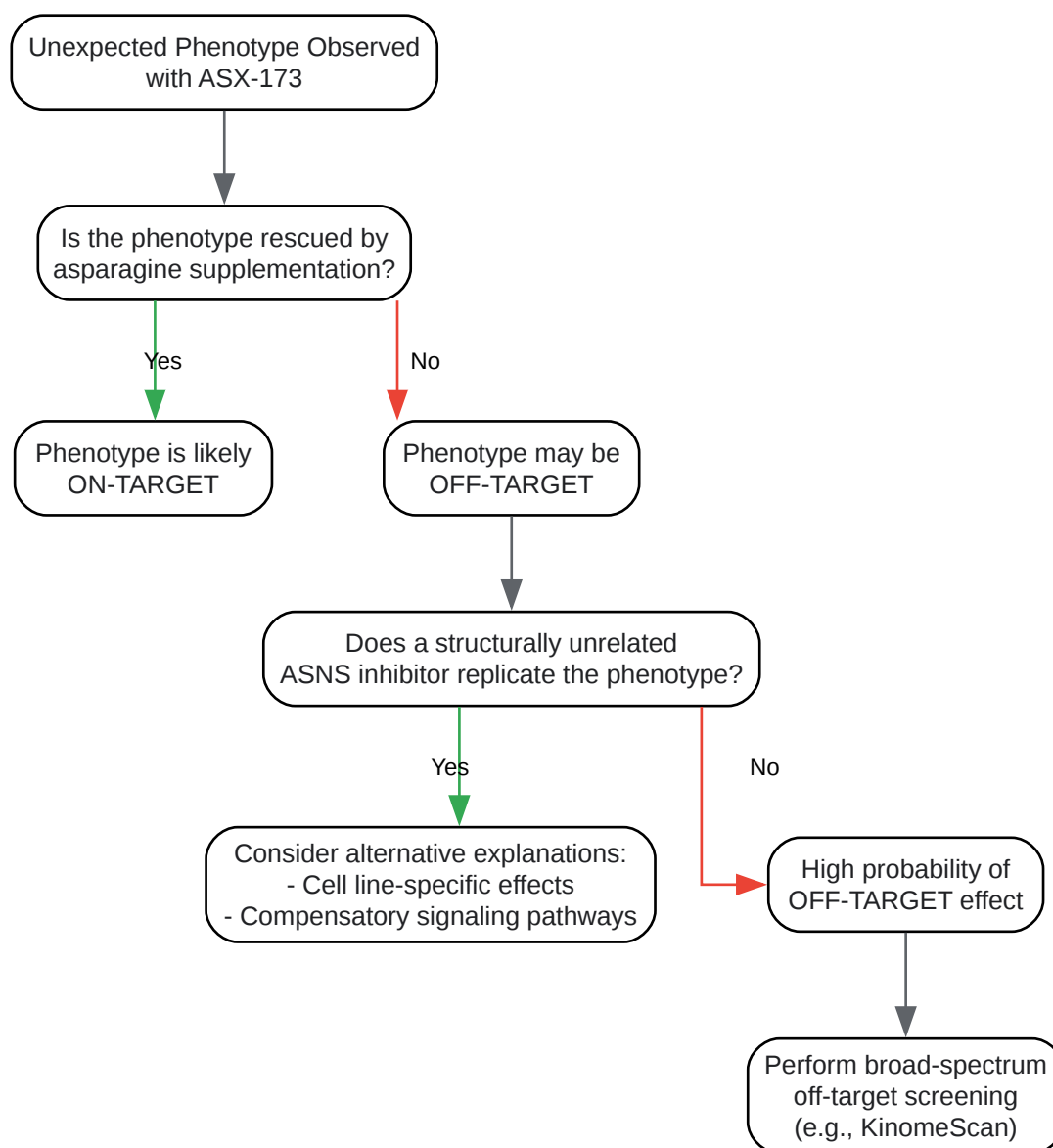
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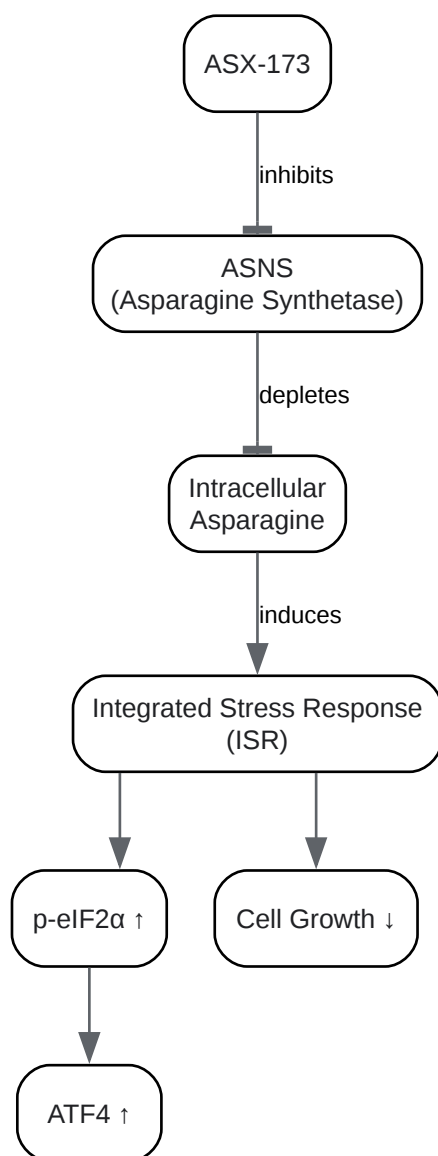
Caption: Workflow for validating the specificity of **ASX-173**.

Troubleshooting Guide: Unexpected Experimental Results

If you observe a cellular phenotype that is inconsistent with known effects of ASNS inhibition, the following troubleshooting guide can help you investigate potential off-target effects.

Decision Tree for Troubleshooting Unexpected Phenotypes





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References

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- 2. Cryo-EM reveals how ASX-173 inhibits human asparagine synthetase to activate the integrated stress response - PubMed [pubmed.ncbi.nlm.nih.gov]
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